

A Technical Guide to CAS Number 15878-77-0: Praseodymium(III) Nitrate Hexahydrate

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Compound of Interest

Compound Name: *Praseodymium(III) nitrate
hexahydrate*

Cat. No.: *B106675*

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Disclaimer: The following technical guide provides a comprehensive overview of the properties and uses of the compound associated with CAS number 15878-77-0. It is important for the intended audience of researchers, scientists, and drug development professionals to note that this CAS number identifies **Praseodymium(III) nitrate hexahydrate**, an inorganic salt. As such, the information available primarily pertains to materials science and chemistry, rather than pharmacology or drug development. Data on biological activity, signaling pathways, and related experimental protocols typically associated with drug candidates are not available for this compound.

Chemical and Physical Properties

Praseodymium(III) nitrate hexahydrate is a green, crystalline salt that is soluble in polar solvents. It is a key precursor in the synthesis of various praseodymium-doped materials.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	15878-77-0
IUPAC Name	praseodymium(3+) hexahydrate trinitrate
Molecular Formula	H ₁₂ N ₃ O ₁₅ Pr
InChI Key	LXXCECZPOWZKLC-UHFFFAOYSA-N
SMILES String	O.O.O.O.O.O.[Pr+3].[O-]--INVALID-LINK--=O. [O-]--INVALID-LINK--=O.[O-]--INVALID-LINK-- =O
Molecular Weight	435.01 g/mol

Table 2: Physical and Chemical Properties

Property	Value	Reference
Appearance	Lime-green crystals	[1][2]
Melting Point	<100 °C	[1]
Density	2.233 g/cm ³	[1]
Solubility	Soluble in water, ethanol, acetone, anhydrous amine, alcohol, ether, polar solvents, and acetonitrile.	[1][2]
Stability	Stable under recommended storage conditions.	[3]

Synthesis and Production

The most common laboratory method for preparing **praseodymium(III) nitrate hexahydrate** is through the acid-base neutralization reaction of praseodymium(III) oxide with nitric acid.[4]

More advanced synthesis techniques are also being explored to achieve better control over the final product's characteristics.[4]

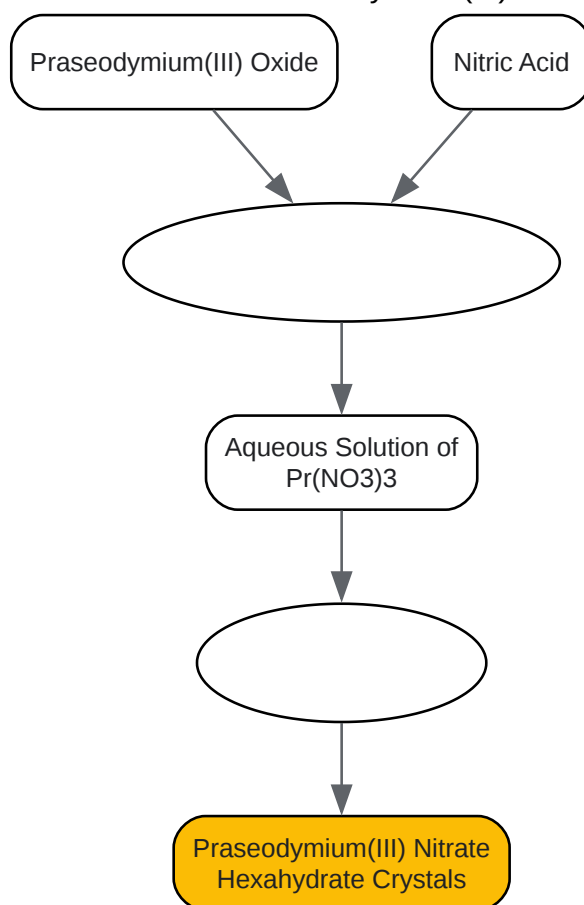
Experimental Protocol: Acid-Base Neutralization

A stoichiometric amount of praseodymium(III) oxide is gradually added to a heated solution of nitric acid.^[4] The reaction is performed under constant stirring to ensure the complete dissolution of the oxide.^[4] The resulting solution is then carefully evaporated to crystallize the **praseodymium(III) nitrate hexahydrate**.

Emerging Synthesis Techniques

Modern methods such as microwave-assisted synthesis, solvothermal synthesis, and ultrasonic synthesis are being investigated to produce praseodymium compounds with enhanced properties and in a more efficient manner.^[4]

General Synthesis Workflow for Praseodymium(III) Nitrate Hexahydrate



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Caption: Synthesis of $\text{Pr}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$.

Applications and Uses

Praseodymium(III) nitrate hexahydrate is primarily utilized in the field of materials science.

- **Optical Materials:** It is used to color glasses and enamels, producing a distinct yellow color.
[2] It is also a component in the production of optical glasses and photo-optical materials.[2]
[5]
- **Electronics and Catalysis:** The compound finds use in electrical components and as a catalyst.[2][5]
- **Precursor for Advanced Materials:** It serves as a starting material for the synthesis of:
 - Praseodymium-doped materials and other praseodymium compounds.
 - Doped lanthanide oxysulfides for phosphors and fluorescent display tubes.[2][6]
 - Ceramic pigments and metal-organic frameworks.[2][5]
 - Double perovskite oxides for solid-state applications.

Safety and Handling

Praseodymium(III) nitrate hexahydrate is an oxidizing agent and requires careful handling.

Table 3: Hazard Information

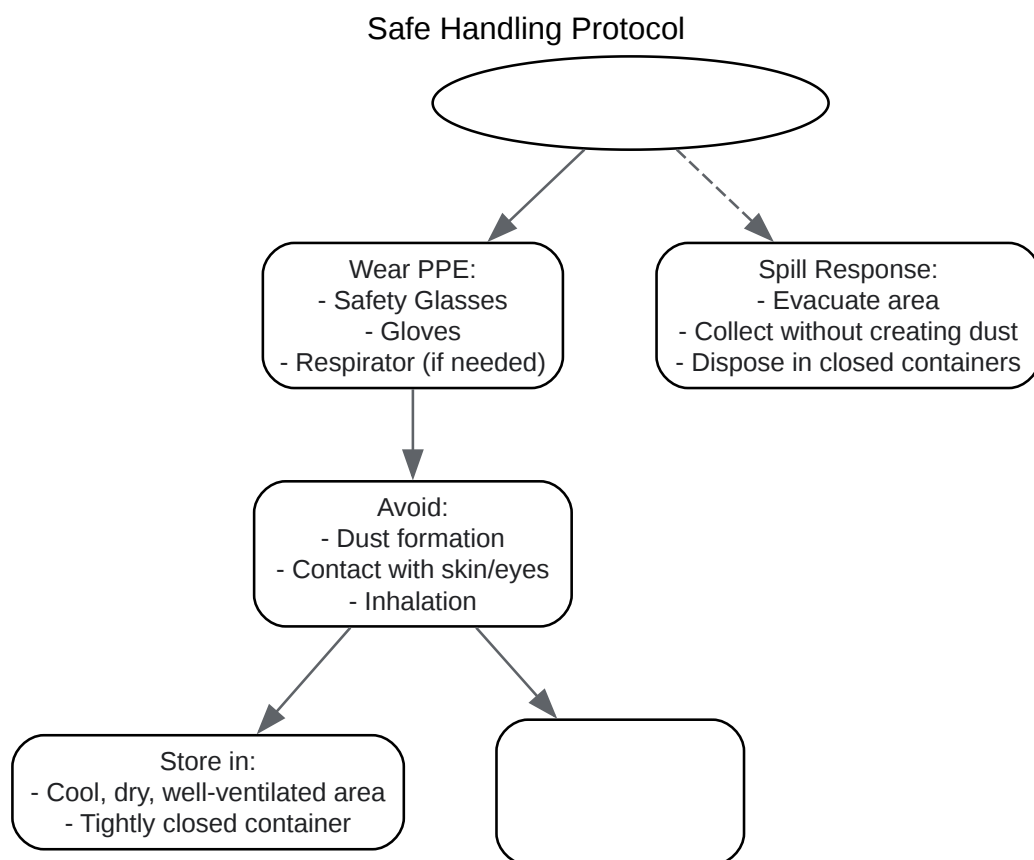
Hazard Statement	Description
H272	May intensify fire; oxidizer.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
H412	Harmful to aquatic life with long lasting effects.

First Aid Measures

- Inhalation: Move the person to fresh air.[\[3\]](#) If breathing is difficult, give oxygen.[\[7\]](#)
- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with water.[\[8\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult an ophthalmologist.[\[8\]](#)[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[\[3\]](#)[\[7\]](#)

Handling and Storage

- Handling: Wear appropriate personal protective equipment, including safety glasses, gloves, and a respirator if dust is generated.[\[3\]](#)[\[7\]](#) Keep away from heat, sparks, open flames, and combustible materials.[\[9\]](#)
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[\[7\]](#) The material is hygroscopic.[\[7\]](#)



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Caption: $\text{Pr}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ Handling Protocol.

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